

# Physical and chemical properties of sulfuric acid and its salts

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An In-depth Technical Guide on the Physical and Chemical Properties of Sulfuric Acid and Its Salts

This guide provides a comprehensive overview of the core physical and chemical properties of sulfuric acid and its prominent salts: sodium sulfate, potassium sulfate, calcium sulfate, magnesium sulfate, and ammonium sulfate. The information is tailored for researchers, scientists, and drug development professionals, with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes.

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of sulfuric acid and its salts are summarized below. These properties are crucial for their application in various scientific and industrial contexts.

### Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )

Sulfuric acid is a strong mineral acid with the formula  $\text{H}_2\text{SO}_4$ . It is a colorless, odorless, and viscous liquid that is soluble in water.<sup>[1]</sup> Pure sulfuric acid does not occur naturally due to its strong affinity for water vapor; it is hygroscopic and readily absorbs water from the air.<sup>[2]</sup>

Key Chemical Properties:

- Acidity: As a strong acid, sulfuric acid dissociates in water in two steps, forming the bisulfate anion ( $\text{HSO}_4^-$ ) and then the sulfate anion ( $\text{SO}_4^{2-}$ ).<sup>[2]</sup>

- Dehydrating Agent: Concentrated sulfuric acid is a powerful dehydrating agent, capable of removing water from other chemical compounds.[2][3] This property is due to its strong affinity for water, a highly exothermic hydration reaction.[2]
- Oxidizing Agent: Concentrated sulfuric acid acts as a strong oxidizing agent, especially when hot.[1][4] The sulfur atom in the +6 oxidation state can be reduced to lower oxidation states, such as in  $\text{SO}_2$ .[5][6] This allows it to oxidize various metals and non-metals.[1][2]
- Reactions with Metals: Dilute sulfuric acid reacts with many metals in a single displacement reaction to produce hydrogen gas and the corresponding metal sulfate.[2][7] Concentrated sulfuric acid, acting as an oxidizing agent, reacts with some metals to produce sulfur dioxide, water, and the metal sulfate.[2]
- Reactions with Salts: Sulfuric acid can displace weaker acids from their salts. For example, it reacts with sodium chloride to produce hydrogen chloride gas and sodium bisulfate, and with potassium nitrate to produce nitric acid.[2]

## Sulfuric Acid Salts

The salts of sulfuric acid, known as sulfates, are ionic compounds containing the sulfate anion ( $\text{SO}_4^{2-}$ ). They are typically white crystalline solids.

Table 1: Physical Properties of Sulfuric Acid and Its Common Salts

Property	Sulfuric Acid (H <sub>2</sub> SO <sub>4</sub> )	Sodium Sulfate (Na <sub>2</sub> SO <sub>4</sub> )	Potassium Sulfate (K <sub>2</sub> SO <sub>4</sub> )	Calcium Sulfate (CaSO <sub>4</sub> )	Magnesium Sulfate (MgSO <sub>4</sub> )	Ammonium Sulfate ((NH <sub>4</sub> ) <sub>2</sub> SO <sub>4</sub> )
Molar Mass (g/mol)	98.079	142.04[8]	174.259[9]	136.14	120.366	132.14[10]
Appearance	Colorless, oily liquid[1]	White crystalline solid[11] [12]	White solid[9]	Odorless, white powder[13] [14]	White crystalline solid[15]	Colorless crystals or white particles
Density (g/cm <sup>3</sup> )	1.8302	2.664 (anhydrous)[12]	2.66[9]	2.96 (anhydrous)[13][16]	2.66	1.769[17]
Melting Point (°C)	10	884 (anhydrous)[8][11]	1,069[9]	1,460 (anhydrous)[16]	1,124 (decomposition)[18]	235-280 (decomposition)[17]
Boiling Point (°C)	337	1,429 (anhydrous)[8][11]	1,689[9]	-	-	Decomposition[17]
Solubility in Water	Miscible	High, unusual curve[11] [19]	Soluble[20]	Slightly soluble[13]	Highly soluble[15]	Highly soluble[10] [21]

## Key Experimental Protocols

This section provides detailed methodologies for several key experiments involving sulfuric acid and its salts.

### Determination of Sulfuric Acid Concentration by Titration with Sodium Hydroxide

This protocol describes the determination of the concentration of a sulfuric acid solution using a standardized sodium hydroxide solution.

Materials:

- Sulfuric acid solution (unknown concentration)
- Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 M)
- Phenolphthalein indicator solution[13][22]
- Burette, pipette, conical flask, and retort stand

Procedure:

- Rinse a burette with the standardized NaOH solution and then fill it, ensuring no air bubbles are in the tip. Record the initial burette reading.[23]
- Using a pipette, transfer a known volume (e.g., 25.00 mL) of the sulfuric acid solution into a conical flask.[13][23]
- Add 2-3 drops of phenolphthalein indicator to the sulfuric acid in the conical flask. The solution should remain colorless.[13][22]
- Place the conical flask on a white tile under the burette to easily observe the color change. [23]
- Slowly add the NaOH solution from the burette to the sulfuric acid while constantly swirling the flask.[20]
- Continue adding NaOH until the endpoint is reached, indicated by the first permanent faint pink color change.[20][22]
- Record the final burette reading. The volume of NaOH used is the difference between the final and initial readings.
- Repeat the titration at least two more times to obtain concordant results.

Calculation: The concentration of sulfuric acid is calculated using the stoichiometry of the reaction:  $\text{H}_2\text{SO}_4(\text{aq}) + 2\text{NaOH}(\text{aq}) \rightarrow \text{Na}_2\text{SO}_4(\text{aq}) + 2\text{H}_2\text{O}(\text{l})$  [5]

## Synthesis of Sodium Sulfate

This protocol outlines the synthesis of sodium sulfate from the reaction of sodium chloride and concentrated sulfuric acid.

Materials:

- Sodium chloride (NaCl)
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Reaction furnace or a heat-resistant reaction vessel
- Cooling and crushing apparatus

Procedure:

- Crush industrial-grade sodium chloride and ensure it is dry.[17]
- In a reaction furnace, combine the sodium chloride and concentrated sulfuric acid. A common weight ratio is 1 part sodium chloride to 0.7 parts concentrated sulfuric acid.[17]
- Heat the mixture to a high temperature (e.g., 500-600 °C) and stir to ensure a complete reaction. The reaction produces solid sodium sulfate and hydrogen chloride gas.[17]
  - Reaction:  $2\text{NaCl}(\text{s}) + \text{H}_2\text{SO}_4(\text{conc}) \rightarrow \text{Na}_2\text{SO}_4(\text{s}) + 2\text{HCl}(\text{g})$
- After the reaction is complete (approximately 4 hours), carefully remove the solid sodium sulfate from the furnace.[17]
- Allow the sodium sulfate to cool to below 150 °C and then crush it to obtain the final product.[17]

## Gravimetric Determination of Sulfate

This method determines the sulfate content in a soluble sample by precipitation as barium sulfate.

Materials:

- Soluble sulfate sample
- Barium chloride ( $\text{BaCl}_2$ ) solution (e.g., 5% w/v)[24]
- Concentrated hydrochloric acid (HCl)[25]
- Ashless filter paper[18]
- Beakers, stirring rods, funnel, and muffle furnace

Procedure:

- Accurately weigh a sample of the soluble sulfate and dissolve it in distilled water.[25]
- Acidify the solution with a small amount of concentrated HCl and heat it to boiling.[18][24]
- While stirring, slowly add a hot solution of barium chloride to the hot sulfate solution. This will precipitate barium sulfate.[18][24]
  - Reaction:  $\text{Ba}^{2+}(\text{aq}) + \text{SO}_4^{2-}(\text{aq}) \rightarrow \text{BaSO}_4(\text{s})$
- Digest the precipitate by keeping the solution hot for about an hour to allow the crystals to grow larger.[18]
- Filter the hot solution through a pre-weighed ashless filter paper.[24]
- Wash the precipitate with hot distilled water to remove any co-precipitated impurities.[18]
- Carefully transfer the filter paper containing the precipitate to a crucible.
- Dry and then ignite the crucible in a muffle furnace at a high temperature (e.g., 800 °C) to burn off the filter paper and leave pure barium sulfate.[18]

- Cool the crucible in a desiccator and weigh it. Repeat the ignition and weighing until a constant mass is obtained.

Calculation: The mass of sulfate in the original sample can be calculated from the mass of the barium sulfate precipitate using the molar masses of  $\text{SO}_4^{2-}$  and  $\text{BaSO}_4$ .

## Protein Precipitation Using Ammonium Sulfate

Ammonium sulfate is widely used to precipitate proteins from a solution, a process known as "salting out".[\[26\]](#)

Materials:

- Protein solution
- Solid ammonium sulfate (analytical grade)[\[27\]](#)
- Buffer solution (e.g., 50 mM HEPES or Tris)[\[27\]](#)[\[28\]](#)
- Centrifuge and centrifuge tubes

Procedure:

- Measure the volume of the protein solution and cool it in an ice bath.[\[1\]](#)
- Slowly add finely ground solid ammonium sulfate to the protein solution while gently stirring to avoid foaming.[\[26\]](#)[\[27\]](#) The amount of ammonium sulfate to add depends on the desired final saturation percentage.
- Continue stirring on ice for a period of time (e.g., 30 minutes to a few hours) to allow the protein to precipitate.[\[28\]](#)
- Centrifuge the mixture at a high speed (e.g., 10,000 x g) for a specified time (e.g., 10-20 minutes) to pellet the precipitated protein.[\[1\]](#)[\[8\]](#)
- Carefully decant the supernatant. The protein pellet can then be redissolved in a suitable buffer for further purification steps.[\[8\]](#)

# Determination of Water of Crystallization in a Hydrated Salt

This experiment determines the number of water molecules in a hydrated salt, such as magnesium sulfate heptahydrate ( $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ ).

## Materials:

- Hydrated salt (e.g.,  $\text{MgSO}_4 \cdot 7\text{H}_2\text{O}$ )
- Crucible and lid
- Bunsen burner, tripod, and pipeclay triangle
- Desiccator and analytical balance

## Procedure:

- Heat a clean, empty crucible and lid to a constant mass to ensure they are dry.<sup>[9]</sup>
- Accurately weigh the crucible and lid.
- Add a known mass of the hydrated salt to the crucible and reweigh.<sup>[9]</sup>
- Gently heat the crucible with the hydrated salt to drive off the water of crystallization.
- Allow the crucible to cool in a desiccator and then reweigh it.
- Repeat the heating, cooling, and weighing process until a constant mass is achieved, indicating that all the water has been removed.

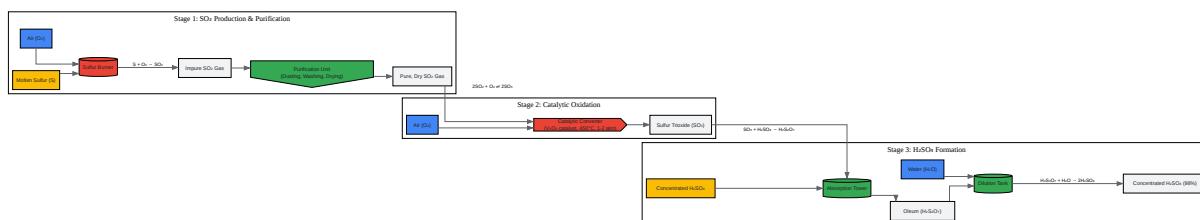
## Calculation:

- Calculate the mass of the anhydrous salt by subtracting the mass of the empty crucible and lid from the final constant mass.
- Calculate the mass of water lost by subtracting the mass of the anhydrous salt from the initial mass of the hydrated salt.

- Convert the masses of the anhydrous salt and water to moles.
- Determine the simplest whole-number ratio of moles of water to moles of the anhydrous salt to find the value of 'x' in the formula  $\text{Salt}\cdot x\text{H}_2\text{O}$ .

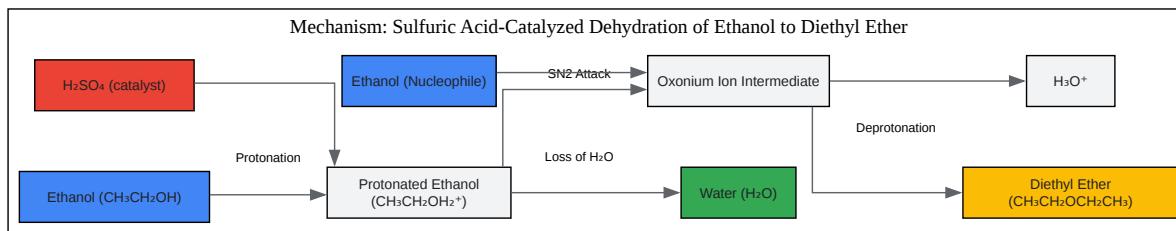
## Visualizations of Key Processes

The following diagrams, created using the DOT language, illustrate important industrial and laboratory processes involving sulfuric acid.



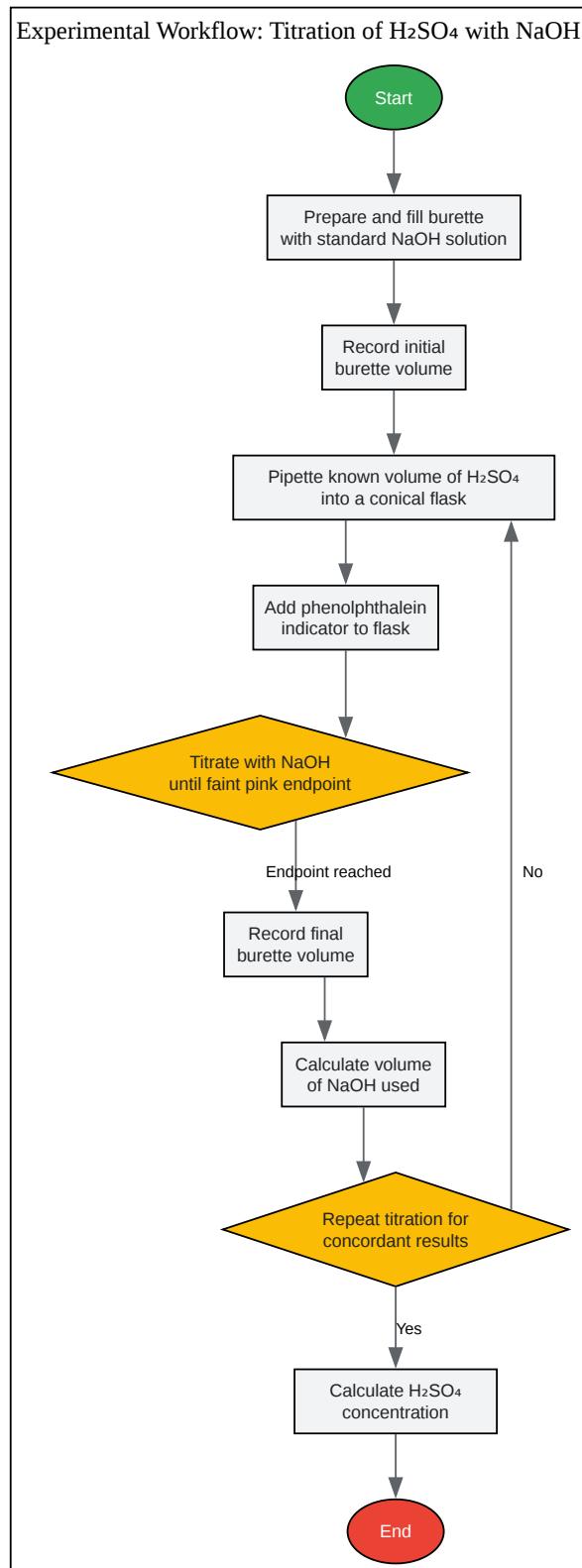
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Caption: The Contact Process for the industrial production of sulfuric acid.[2][11][12]



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Caption: Reaction mechanism for the dehydration of ethanol to diethyl ether using sulfuric acid as a catalyst.[4][15]



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Caption: A typical experimental workflow for determining the concentration of sulfuric acid by titration.[\[5\]](#)[\[13\]](#)[\[20\]](#)[\[22\]](#)[\[23\]](#)

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